



# **ZQ-16 Application Notes and Protocols for Mouse Inflammation Models**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**ZQ-16**, also known as 2-(hexylthio)pyrimidine-4,6-diol, is a potent and selective small-molecule agonist for the G protein-coupled receptor 84 (GPR84).[1][2] GPR84 is predominantly expressed in immune cells, including macrophages, neutrophils, and microglia, and is implicated in pro-inflammatory processes.[1][2][3] Activation of GPR84 by agonists like **ZQ-16** triggers a cascade of intracellular signaling events, making it a target of interest for studying inflammation and immune-mediated diseases.[2]

These application notes provide an overview of **ZQ-16**, its mechanism of action, and protocols for its use in mouse models. A notable consideration highlighted within these notes is the observed species-specific difference in **ZQ-16** activity, with pro-inflammatory effects demonstrated in human macrophages but not consistently in murine macrophages.[1]

## **Chemical Properties**



Property	Value	Reference
Chemical Name	2-(hexylthio)pyrimidine-4,6-diol	[1]
Molecular Formula	C10H16N2O2S	
Molecular Weight	228.31 g/mol	
CAS Number	376616-73-8	
Solubility	Soluble in DMSO and ethanol	
Purity	≥98% (HPLC)	[4]
Storage	Store at -20°C	

## **Mechanism of Action**

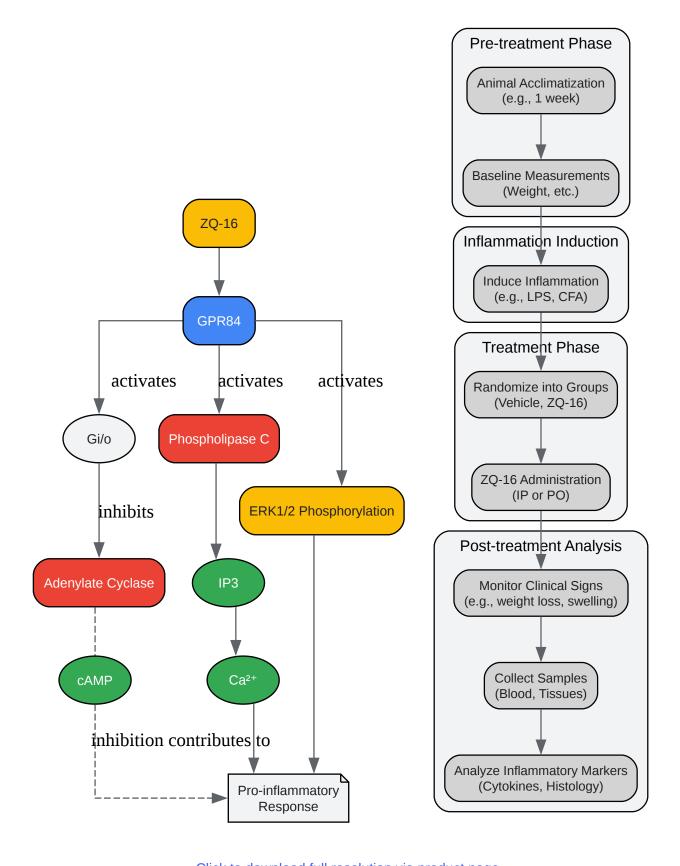
**ZQ-16** acts as a selective agonist at the GPR84 receptor. Upon binding, it initiates a conformational change in the receptor, leading to the activation of intracellular signaling pathways. Key downstream effects include:

- Calcium Mobilization: ZQ-16 induces a dose-dependent increase in intracellular calcium levels.[1][2]
- Inhibition of cAMP Accumulation: Activation of GPR84 by **ZQ-16** leads to a reduction in forskolin-stimulated cyclic adenosine monophosphate (cAMP) accumulation.[2]
- ERK1/2 Phosphorylation: **ZQ-16** stimulates the phosphorylation of extracellular signal-regulated kinase 1/2 (ERK1/2), a key component of the MAPK signaling pathway.[2]
- Receptor Internalization and  $\beta$ -arrestin Interaction: The binding of **ZQ-16** can also lead to receptor desensitization, internalization, and interaction with  $\beta$ -arrestin.[2]

These signaling events are associated with pro-inflammatory responses in certain cell types.

## **GPR84 Signaling Pathway**





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